

Best practices for long-term storage of CAY 10465 solutions

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CAY 10465

Cat. No.: B15603190

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Technical Support Center: CAY10465 Solutions

This technical support center provides best practices, troubleshooting guidance, and frequently asked questions for the long-term storage of CAY10465 solutions to ensure the stability and efficacy of the compound for research applications.

Troubleshooting Guide

Researchers may encounter issues during the preparation, storage, and use of CAY10465 solutions. This guide provides a systematic approach to identifying and resolving common problems.

Problem: Precipitate observed in the solution after thawing.

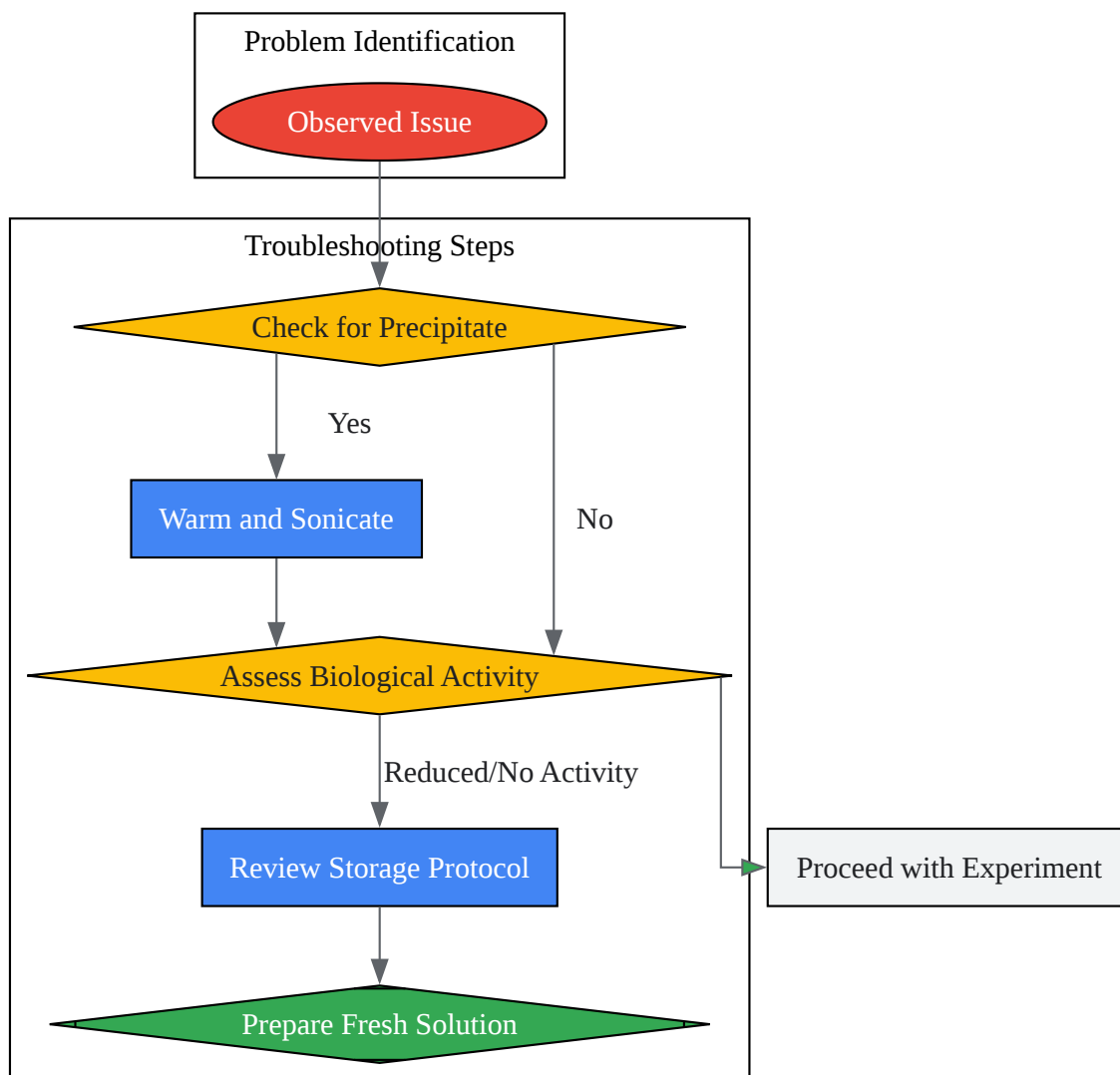
- Possible Cause 1: Low Temperature. The solubility of CAY10465 may decrease at lower temperatures, leading to precipitation.
- Solution 1: Gently warm the solution to room temperature. If the precipitate does not redissolve, brief sonication is recommended.[\[1\]](#)[\[2\]](#)

- Possible Cause 2: Solvent Evaporation. Over time, especially with improper sealing, the solvent may evaporate, increasing the concentration of CAY10465 beyond its solubility limit.
- Solution 2: Ensure vials are tightly sealed. If evaporation is suspected, the solution's concentration is no longer accurate, and it is recommended to prepare a fresh stock solution.
- Possible Cause 3: Use of Hygroscopic DMSO. DMSO can absorb moisture from the air, which can reduce the solubility of CAY10465.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Solution 3: Always use fresh, anhydrous DMSO to prepare stock solutions.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Problem: Reduced or no biological activity observed in experiments.

- Possible Cause 1: Compound Degradation. Improper storage conditions, such as elevated temperatures or exposure to light, can lead to the degradation of CAY10465.
- Solution 1: Adhere strictly to the recommended storage temperatures of -20°C or -80°C.[\[1\]](#)[\[3\]](#)
[\[5\]](#) Protect the solution from light.
- Possible Cause 2: Repeated Freeze-Thaw Cycles. Multiple freeze-thaw cycles can degrade the compound and affect its activity.[\[3\]](#)[\[4\]](#)
- Solution 2: Aliquot the stock solution into smaller, single-use volumes before freezing to avoid repeated thawing and freezing of the main stock.[\[3\]](#)[\[4\]](#)
- Possible Cause 3: Inaccurate Concentration. This could be due to initial weighing errors, incomplete dissolution, or solvent evaporation.
- Solution 3: Ensure accurate measurement when preparing the stock solution. Visually confirm that all solid material has dissolved. Store vials with tight-fitting caps to prevent evaporation.

Troubleshooting Workflow



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Caption: Troubleshooting workflow for CAY10465 solution issues.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing CAY10465 stock solutions?

A1: DMSO is the recommended solvent for preparing CAY10465 stock solutions. It is soluble in DMSO at concentrations of ≥ 100 mg/mL.[1][2][3] It is crucial to use fresh, anhydrous DMSO as it is hygroscopic and absorbed moisture can impact the solubility of the product.[2][3][4]

Q2: What are the optimal long-term storage temperatures for CAY10465 solutions?

A2: For long-term storage, CAY10465 solutions should be stored at -80°C . At this temperature, the solution is stable for up to 2 years.[3][4] Storage at -20°C is also possible for a shorter duration of up to 1 year.[1][3][4]

Q3: Can I store my CAY10465 solution at 4°C ?

A3: Storing CAY10465 solutions at 4°C is not recommended for long-term storage. One supplier suggests a stability of only two weeks at 4°C in DMSO.[5] For optimal stability, freezing at -20°C or -80°C is necessary.

Q4: How many times can I freeze and thaw my CAY10465 stock solution?

A4: To maintain the integrity and activity of CAY10465, it is strongly recommended to avoid repeated freeze-thaw cycles.[3][4] Best practice is to aliquot the stock solution into single-use volumes after preparation and before the initial freezing.

Q5: My CAY10465 arrived as a solid at room temperature. Is it still viable?

A5: Yes, CAY10465 is typically shipped as a solid at room temperature and remains stable under these conditions for short periods.[1][3] Upon receipt, the solid compound should be stored at -20°C for up to 3 years.[1][3]

Q6: How should I prepare my CAY10465 stock solution?

A6: To prepare a stock solution, dissolve the solid CAY10465 in fresh, anhydrous DMSO to your desired concentration. Sonication can be used to aid dissolution.[1][2] Once fully dissolved, it is best practice to aliquot the solution into smaller volumes for storage.

Quantitative Data Summary

Parameter	Storage Condition	Shelf Life	Source(s)
CAY10465 Solid (Powder)	-20°C	3 years	[1][2][3]
4°C	2 years	[3][4]	
CAY10465 in Solvent (DMSO)	-80°C	2 years	[3][4][5]
-20°C	1 year	[1][3][4]	
4°C	2 weeks	[5]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM CAY10465 Stock Solution in DMSO

- Materials:
 - CAY10465 solid (Molecular Weight: 317.13 g/mol) [1][3][6]
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or cryovials
 - Calibrated balance and appropriate weighing tools
 - Vortex mixer and sonicator
- Procedure:
 - Allow the vial of solid CAY10465 to equilibrate to room temperature before opening to prevent condensation.
 - Weigh out the desired amount of CAY10465. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.17 mg of CAY10465.
 - Add the appropriate volume of anhydrous DMSO to the solid. For 3.17 mg, add 1 mL of DMSO.

4. Vortex the solution until the solid is fully dissolved. If necessary, use a sonicator to aid dissolution.
5. Visually inspect the solution to ensure there are no undissolved particles.
6. Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials.
7. Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
8. Store the aliquots at -80°C for long-term storage.

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- To cite this document: BenchChem. [Best practices for long-term storage of CAY 10465 solutions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15603190/docs#best-practices-for-long-term-storage-of-cay-10465-solutions\]](https://www.benchchem.com/product/b15603190/docs#best-practices-for-long-term-storage-of-cay-10465-solutions)

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